

Myraldyl Acetate: An In-depth Technical Guide to Biodegradability and Environmental Fate

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Compound of Interest

Compound Name: *Myraldyl acetate*

Cat. No.: *B1169923*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Myraldyl acetate, a synthetic fragrance ingredient valued for its fresh, floral, and fruity notes, is a common component in a wide array of consumer products. Understanding its environmental persistence, potential for bioaccumulation, and ultimate fate is crucial for comprehensive safety and risk assessments. This technical guide provides a detailed overview of the available data on the biodegradability and environmental characteristics of **Myraldyl acetate**, intended to inform researchers, scientists, and professionals in drug development and environmental science.

Environmental Fate and Transport Summary

Myraldyl acetate's environmental behavior is characterized by several key factors. While it is not considered to be Persistent, Bioaccumulative, and Toxic (PBT), a thorough understanding of its environmental dynamics is essential. The Research Institute for Fragrance Materials (RIFM) has conducted a safety assessment which concluded that the Predicted Environmental Concentration/Predicted No Effect Concentration (PEC/PNEC) ratio is less than 1, indicating a low environmental risk at current usage levels.

The octanol-water partition coefficient (log Pow) for **Myraldyl acetate** is estimated to be 5.7, suggesting a high potential for sorption to organic matter in soil and sediment, and a potential

for bioaccumulation. However, detailed experimental data are necessary to confirm these predictions.

Biodegradability

Information from the manufacturer, Givaudan, indicates that the biodegradability of their fragrance ingredients is determined according to Organisation for Economic Co-operation and Development (OECD) test guidelines. However, specific experimental results for the ready biodegradability of **Myraldyl acetate** (e.g., percentage of degradation over a 28-day period as per OECD 301 guidelines) are not publicly available in the reviewed literature. The RIFM safety assessment mentions the use of EPI Suite™ for screening-level hazard assessment, which suggests that biodegradability may have been estimated using computational models.

Table 1: Biodegradability of **Myraldyl Acetate**

Parameter	Result	Method	Source
Ready Biodegradability	Data not publicly available	OECD 301	-
PBT Assessment	Not considered Persistent, Bioaccumulative, and Toxic	IFRA Environmental Standards	RIFM

Abiotic Degradation

Hydrolysis

Specific experimental data on the hydrolysis of **Myraldyl acetate** as a function of pH, following OECD Guideline 111, were not found in the public domain. As an ester, **Myraldyl acetate** has the potential to undergo hydrolysis, particularly under alkaline or acidic conditions, breaking down into the corresponding alcohol and acetic acid. The rate of this degradation pathway under environmentally relevant pH conditions (typically pH 4-9) would be a critical factor in determining its persistence in aquatic environments.

Photolysis

Information regarding the potential for direct or indirect photolysis of **Myraldyl acetate** in the atmosphere or in surface waters is not readily available. The molecular structure does not contain chromophores that would suggest significant absorption of environmentally relevant UV radiation, but photosensitized degradation pathways cannot be ruled out without experimental data.

Table 2: Abiotic Degradation of **Myraldyl Acetate**

Degradation Pathway	Result	Method	Source
Hydrolysis	Data not publicly available	OECD 111	-
Photolysis	Data not publicly available	-	-

Environmental Distribution

Soil Sorption

The high log Pow value of 5.7 suggests that **Myraldyl acetate** is likely to have a strong affinity for the organic fraction of soil and sediment, leading to low mobility in these compartments. Quantitative data from soil sorption and desorption studies, such as the determination of the soil organic carbon-water partitioning coefficient (Koc) according to OECD Guideline 106, are needed to accurately predict its partitioning behavior and potential for leaching into groundwater.

Table 3: Soil Sorption and Mobility of **Myraldyl Acetate**

Parameter	Value	Method	Source
Log Pow (Octanol-Water Partition Coefficient)	5.7 (estimated)	-	Givaudan
Soil Sorption Coefficient (Koc)	Data not publicly available	OECD 106	-

Bioaccumulation

The potential for a substance to bioaccumulate in aquatic organisms is often initially assessed using its log Pow value. A log Pow greater than 3 indicates a potential for bioaccumulation. With a log Pow of 5.7, **Myraldyl acetate** falls into this category. However, experimental determination of the Bioconcentration Factor (BCF) in fish, following OECD Guideline 305, is necessary to definitively assess its bioaccumulation potential. The RIFM safety assessment concluded that **Myraldyl acetate** is not considered bioaccumulative based on their evaluation.

Table 4: Bioaccumulation Potential of **Myraldyl Acetate**

Parameter	Value	Method	Source
Bioconcentration Factor (BCF)	Data not publicly available	OECD 305	-
PBT Assessment - Bioaccumulation	Not considered Bioaccumulative	IFRA Environmental Standards	RIFM

Experimental Protocols and Methodologies

While specific experimental reports for **Myraldyl acetate** were not found, the standard OECD guidelines for testing the environmental fate of chemicals provide the framework for the required studies.

OECD 301: Ready Biodegradability

This test evaluates the potential for a chemical to be rapidly and ultimately biodegraded by microorganisms in an aerobic aqueous medium. A positive result (typically >60-70% degradation within a 28-day window) indicates that the substance is unlikely to persist in the environment.

OECD 111: Hydrolysis as a Function of pH

This guideline determines the rate of abiotic hydrolysis of a chemical in sterile aqueous buffer solutions at different pH values (typically 4, 7, and 9). The results are used to determine the half-life of the substance in water due to this degradation pathway.

OECD 106: Adsorption - Desorption Using a Batch Equilibrium Method

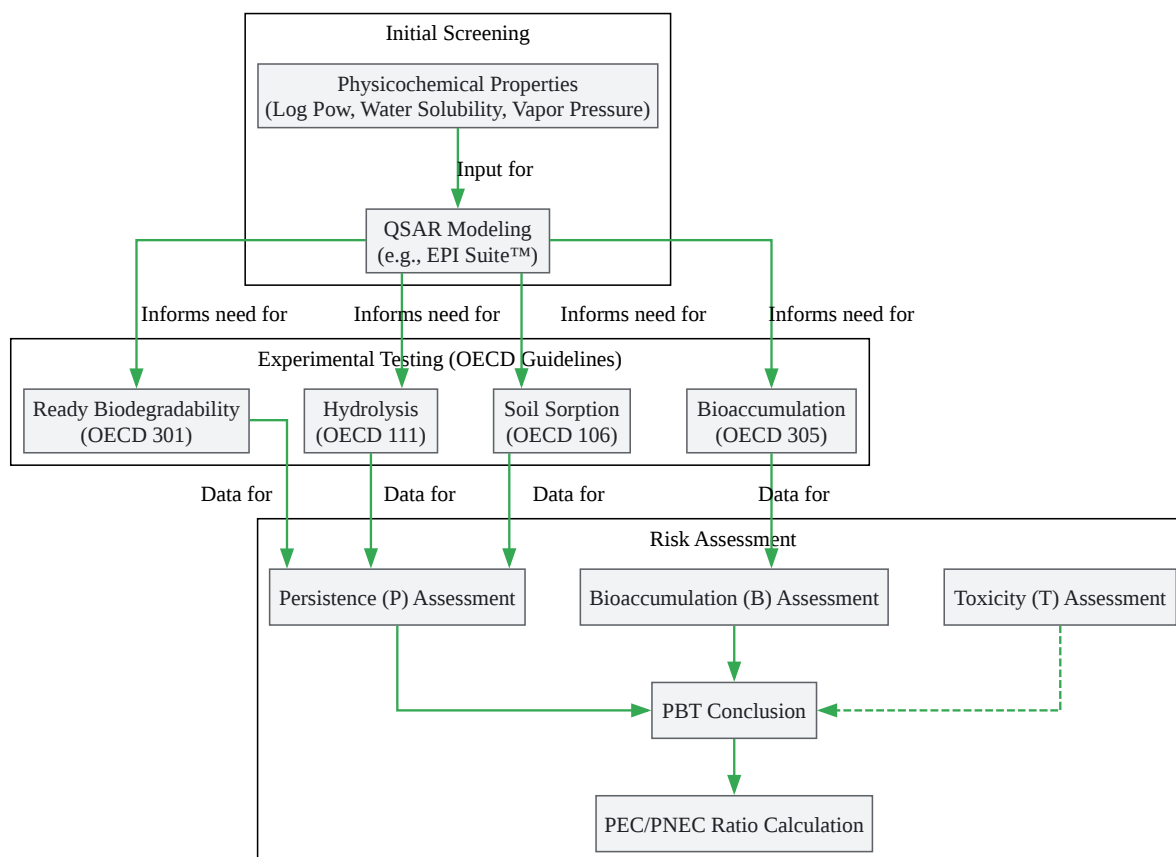
This test method measures the sorption and desorption of a chemical to and from soil. The results are expressed as a distribution coefficient (K_d) and are often normalized to the organic carbon content of the soil to yield the K_{oc} value, which is a key parameter for predicting environmental mobility.

OECD 305: Bioaccumulation in Fish: Aqueous and Dietary Exposure

This guideline describes the procedures for determining the BCF of a chemical in fish. The test involves exposing fish to the chemical in water and measuring its concentration in the fish tissue over time. The BCF is the ratio of the concentration of the chemical in the fish to its concentration in the water at steady state.

Signaling Pathways and Experimental Workflows

As no specific experimental studies detailing signaling pathways related to the biodegradation of **Myraldyl acetate** were found, a generalized workflow for assessing the environmental fate of a chemical is presented below.



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Caption: Generalized workflow for environmental fate and risk assessment of a chemical substance.

Conclusion

The available information suggests that **Myraldyl acetate** is not expected to be a persistent, bioaccumulative, and toxic substance, and its use in consumer products is considered to pose a low risk to the environment at current levels. However, this conclusion is largely based on qualitative assessments and computational modeling. A significant data gap exists regarding specific experimental results for key environmental fate endpoints, including ready biodegradability, hydrolysis, soil sorption, and bioconcentration, conducted according to standardized OECD guidelines. For a more definitive and in-depth understanding of the environmental behavior of **Myraldyl acetate**, further experimental studies are warranted. Such data would provide a more robust basis for environmental risk assessments and support the continued safe use of this fragrance ingredient.

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